Comprehensive Technical Guide: Binding Affinity of Gp5G to Specific Purine Receptors

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Compound of Interest

Compound Name:	*DIGUANOSINE PENTAPHOSPHATE AMMONIUM SALT*
CAS No.:	*102783-42-6*
Cat. No.:	*B1139552*

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Executive Summary This technical guide provides a rigorous analysis of the pharmacological profile of Diguanosine Pentaphosphate (

), a naturally occurring dinucleoside polyphosphate. Unlike its adenine-based counterparts (e.g.,

) or inosine analogs (

), which are potent modulators of P2X and P2Y receptors,

exhibits a distinct "silent" profile at major vascular and neural purine receptors. This guide details the structure-activity relationships (SAR) that render

largely inactive at P2X1 and P2Y1 subtypes, explores its intracellular interactions, and outlines the experimental protocols required to validate these binding characteristics.

Introduction: The Dinucleoside Polyphosphate Landscape

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Dinucleoside polyphosphates (

) are ubiquitous signaling molecules stored in platelet dense granules, chromaffin granules, and synaptic terminals. They consist of two nucleoside moieties bridged by a variable phosphate chain (

).

While Diadenosine pentaphosphate (

) is a well-characterized agonist at P2X receptors and P2Y receptors, the guanosine analog

presents a unique pharmacological paradox. Despite sharing the pentaphosphate backbone critical for high-affinity chelation and receptor bridging, the substitution of Adenine with Guanine drastically alters its receptor recognition profile.

Chemical Identity

- IUPAC Name:

  -Di(guanosine-5')pentaphosphate

- Abbreviation:

  or

- Physiological Source: Human platelets, chromaffin cells (co-released with ATP/ADP).

Pharmacological Profile: Binding Affinity & Selectivity[1]

The binding affinity of

is defined by its inability to activate the classical purinergic targets that readily respond to

. This negative selectivity is critical for researchers using

as a structural probe or negative control.

Comparative Activity at P2 Receptors[1][2][3][4]

The following table summarizes the binding and functional activity of

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relative to

and

(Diinosine pentaphosphate).

Receptor Subtype	Tissue/Model	Ligand	Affinity / Potency (or)	Functional Outcome
P2X1	Rat Mesenteric Artery		High (nM range)	Potent Vasoconstriction
	Inactive ( )	No Vasoconstriction		
P2Y1	Guinea Pig Coronary		High (nM range)	Vasodilation (Endothelium-dependent)
	Inactive	No Vasodilation		
P2X3	DRG Neurons		High ( )	Potent Antagonist
	Low/Inactive	Minimal current inhibition		
P2Y (General)	Rat Aorta		Very Low	Weak vasoconstriction at high doses

Key Insight: The P2X1 and P2Y1 receptors possess a strict requirement for the Adenine base (specifically the N6-amino group). The Guanine base (with a C6-carbonyl and N2-amino group) creates steric hindrance or lacks the necessary hydrogen bond donors/acceptors within the orthosteric binding pocket, rendering

effectively inert at these targets.

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Intracellular Binding Targets

While extracellular P2 receptors show poor affinity,

interacts with specific intracellular enzymes, albeit with different kinetics than adenine nucleotides.

- Nudix Hydrolases:

  is a substrate for Nudix family hydrolases but is hydrolyzed at approximately 25% of the rate of

  .[1]

- IMPDH (Bateman Domain): Unlike

  , which binds submicromolar affinity to the Bateman domain of IMP Dehydrogenase to hypersensitize it to inhibition,

  fails to bind efficiently.[2] This suggests that two guanine moieties cannot simultaneously occupy the canonical regulatory sites (Sites 1 and 2) due to steric clashes.

Mechanism of Action: Structure-Activity Relationship (SAR)

The inactivity of

elucidates the "Adenine-Selectivity Filter" of P2 receptors.

The Phosphate-Base Disconnect

potency is driven by two factors:

- Phosphate Chain: The pentaphosphate chain (

) spans the binding pocket, interacting with cationic residues (Arg/Lys).

- Nucleobase: The adenine rings slot into hydrophobic pockets and form specific H-bonds.

For

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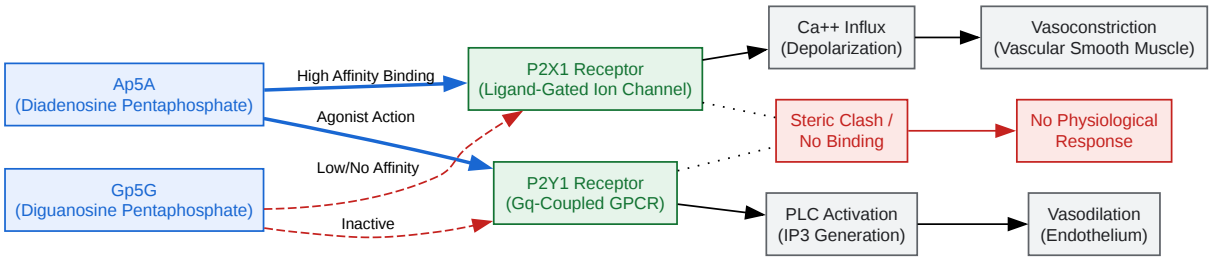
, the phosphate chain remains capable of binding, but the nucleobase mismatch prevents the "locking" of the receptor into the active conformation. This results in a "slip" mechanism where the molecule may transiently associate but fails to induce the pore opening (P2X) or conformational shift (P2Y).

Signaling Pathway Visualization

The following diagram illustrates the divergent pathways of

(Activation) versus

(Silence) in vascular smooth muscle.



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Caption: Comparative signaling flow showing the activation of P2X1/P2Y1 by Ap5A versus the lack of binding/activation by Gp5G due to nucleobase incompatibility.

Experimental Methodologies

To empirically verify the binding affinity (or lack thereof) of

, researchers must employ self-validating protocols that control for non-specific phosphate effects.

Protocol A: Isometric Tension Recording (Vascular Bioassay)

This assay is the gold standard for distinguishing functional P2X/P2Y activity in native tissue.

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Objective: Determine the

of

for vasoconstriction relative to

.

- Tissue Preparation: Isolate rat mesenteric arteries (2mm segments). Mount in a Mulvany-Halpern myograph containing Krebs-Henseleit solution at 37°C, aerated with 95%

  /5%

  .
- Normalization: Stretch vessels to an internal circumference equivalent to 90% of that at 100 mmHg transmural pressure (IC100).
- Viability Check: Challenge with High-

  (60 mM) or Noradrenaline (10

) to confirm contractility. Wash out.
- Desensitization Control (Critical):
  - Since P2X1 receptors desensitize rapidly, apply agonists in a non-cumulative manner with 45-minute wash periods between doses.
- Agonist Application:
  - Group 1: Apply

    (

    to

    M). Observe dose-dependent constriction.[3][4][5]
  - Group 2: Apply

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(

to

M).

- Data Analysis: Plot concentration-response curves.
  - Expected Result:

    will show sigmoidal constriction (

).

    will show a flat line (no response) up to 100

    .

Protocol B: Whole-Cell Voltage Clamp (Recombinant Expression)

Used to assess if

acts as an antagonist at P2X3 receptors (relevant for pain research).

Objective: Measure current inhibition (

) of

against

-meATP evoked currents.

- Expression: Inject Xenopus oocytes with cRNA encoding rat P2X3. Incubate for 48 hours.
- Recording: Two-electrode voltage clamp (TEVC) at -60 mV holding potential.
- Agonist Challenge: Apply

  -meATP (10

  ,

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concentration) for 2 seconds. Record peak current (

).

- Antagonist Pre-incubation: Peruse

  (varying concentrations: 0.1 - 100

) for 2 minutes.

- Co-application: Apply

  -meATP +

  . Record peak current (

).

- Calculation:

  .

  - Validation: Use TNP-ATP (nM range) as a positive control for inhibition.
  - Expected Result:

    will likely show negligible inhibition compared to

    (Diinosine), confirming specificity.

Therapeutic & Research Implications

The "negative" binding profile of

is scientifically valuable:

- Selective Control: In studies of

  ,

  serves as the perfect negative control. It controls for the physicochemical effects of the pentaphosphate chain (chelation of

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,

) without activating the receptor. If an effect is seen with

, it is likely non-receptor mediated (e.g., ecto-enzyme degradation or metal chelation).

- Search for "Orphan" Receptors: The presence of

  in platelets suggests it may have a biological target that is not a classical P2 receptor. It may target specific orphan GPCRs or act intracellularly on specific guanine-binding enzymes (e.g., specific Nudix hydrolases).

- Drug Design: The structural comparison between the potent

  (antagonist) and the inactive

  highlights the critical role of the C6-position on the purine ring (Carbonyl in Guanine vs. Hydrogen in Adenine/Inosine) in P2X3 receptor binding.

References

- Ralevic, V., et al. (2001). Structure-activity relationships of diadenosine polyphosphates... and guanosine polyphospho guanosines (GpnGs) at P2 receptors in the rat mesenteric arterial bed. British Journal of Pharmacology.[6] Link
  - Key Finding: Confirms Gp5G is virtually inactive at vascular P2X/P2Y receptors compared to Ap5A.
- Dunn, P.M., et al. (2000). Diinosine pentaphosphate: an antagonist which discriminates between recombinant P2X3 and P2X2/3 receptors. British Journal of Pharmacology.[6] Link
  - Key Finding: Establishes the high potency of the Inosine analog (Ip5I), contrasting with the low potency of Guanine analogs.
- Jankowski, J., et al. (2009). Diadenosine pentaphosphate regulates dendrite growth...[7] (Contextual reference on Ap5A vs Gp5G specificity). Purinergic Signalling.[8][6][7][9][10][11] Link
- Hoyle, C.H., et al. (1997).[3] Antagonism of P2X receptors in guinea-pig vas deferens by diinosine pentaphosphate.[3] European Journal of Pharmacology.[3] Link

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- Key Finding: Further validation of base-specificity (Inosine vs Adenine vs Guanine) in P2X antagonism.

- McLennan, A.G. (2006).[1] The Nudix hydrolase superfamily.[1] Cellular and Molecular Life Sciences. Link

  - Key Finding: Details the enzymatic hydrolysis r

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Sources

- 1. researchgate.net [researchgate.net]
- 2. The Bateman domain of IMP dehydrogenase is a binding target for dinucleoside polyphosphates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antagonism of P2X receptors in guinea-pig vas deferens by diinosine pentaphosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. BioKB - CoOccurrence - P(1),P(6)-bis(5'-adenosyl)hexaphosphate - P(1),P(5)-bis(5'-adenosyl) pentaphosphate(5-) [biokb.lcsb.uni.lu]
- 6. The critical role of adenosine and guanosine in the affinity of dinucleoside polyphosphates to P2X-receptors in the isolated perfused rat kidney - PMC [pmc.ncbi.nlm.nih.gov]
- 7. docta.ucm.es [docta.ucm.es]
- 8. P2 purinergic receptors for diadenosine polyphosphates in the nervous system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. P2 receptor - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. The diadenosine polyphosphate receptors: P2D purinoceptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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